

# CDC-801 combination therapy chemotherapy agents

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## Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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## Available Information on CDC-801

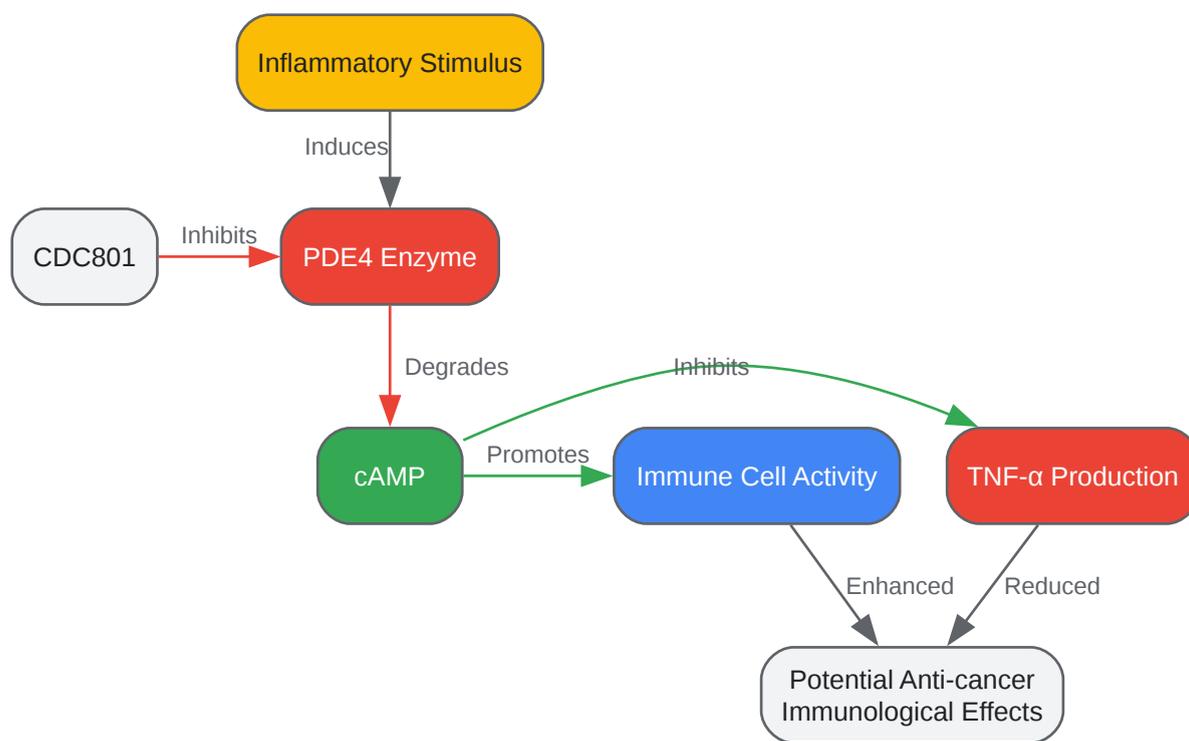
The table below summarizes the available data on **CDC-801** from the search results:

Aspect	Details
Drug Name	CDC-801 (also known as CC-1088) [1] [2]
Modality	Small molecule [1]

| **Mechanism of Action** | Inhibitor of phosphodiesterase 4 (PDE4) and tumor necrosis factor- $\alpha$  (TNF- $\alpha$ ) [2]. Official records note it as an inhibitor of PDE4A, PDE4B, and PDE4D [1]. | **Investigational Use** | Chronic Lymphocytic Leukemia (CLL); listed in clinical trial NCT000006097 [1] [2]. | **Combination Therapy Data** | **Not available** in the search results. |

## Proposed Mechanism of Action

The following diagram illustrates the proposed mechanism of **CDC-801** based on its described targets, though its specific interaction in a combination therapy setting is not documented.



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## References

1. - CDC : Uses, Interactions, 801 of Action | DrugBank Online Mechanism [go.drugbank.com]
2. | inhibitor/agonist | CAS 192819-27-5 | Buy CDC from... 801 CDC 801 [invivochem.com]

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